Spectroscopic Characterization of [2-(Benzyloxy)-4-bromophenyl]methanol: A Technical Guide

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Compound of Interest

Compound Name:	*[2-(Benzyloxy)-4-bromophenyl]methanol*
CAS No.:	*1094474-98-2*
Cat. No.:	*B1374753*

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This guide provides an in-depth technical analysis of the spectroscopic data for the synthetic intermediate, **[2-(Benzyloxy)-4-bromophenyl]methanol**. Designed for researchers, scientists, and professionals in drug development, this document offers a detailed exploration of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. The focus is on the practical application and interpretation of this data to confirm the compound's molecular structure, laying a foundation for its use in further synthetic applications.

Introduction: The Significance of Structural Verification

In the realm of pharmaceutical and materials science, the precise structural elucidation of chemical intermediates is paramount. **[2-(Benzyloxy)-4-bromophenyl]methanol** (Figure 1) is a key building block in the synthesis of more complex molecules. Its utility is predicated on the correct placement of its functional groups: the benzyloxy substituent, the bromine atom, and the hydroxymethyl group on the phenyl ring. Spectroscopic analysis provides the definitive

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confirmation of this structure, ensuring the integrity of subsequent synthetic steps. This guide will dissect the expected spectroscopic data, providing the rationale behind the interpretation, grounded in fundamental principles of organic spectroscopy.

Figure 1. Chemical structure of **[2-(Benzyloxy)-4-bromophenyl]methanol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Proton and Carbon Skeleton

NMR spectroscopy is the cornerstone of structural elucidation for organic molecules. By analyzing the chemical environment of ^{1}H and ^{13}C nuclei, a detailed map of the molecule's connectivity can be constructed.

Experimental Protocol: NMR Data Acquisition

A sample of **[2-(Benzyloxy)-4-bromophenyl]methanol** would be dissolved in an appropriate deuterated solvent, typically chloroform-d ($CDCl_3$), and analyzed using a high-field NMR spectrometer (e.g., 400 or 500 MHz).

Step-by-Step Protocol:

- Sample Preparation: Dissolve approximately 5-10 mg of the compound in ~0.6 mL of $CDCl_3$.
- Instrument Setup: Tune and shim the spectrometer to ensure a homogeneous magnetic field.
- ^{1}H NMR Acquisition: Acquire the proton spectrum using a standard pulse sequence. Key parameters include a sufficient number of scans for a good signal-to-noise ratio and a relaxation delay that allows for full magnetization recovery.
- ^{13}C NMR Acquisition: Acquire the carbon spectrum, often using a proton-decoupled pulse sequence to simplify the spectrum to single lines for each unique carbon atom.

Predicted ^{1}H NMR Spectrum

The ^{1}H NMR spectrum provides information on the number of different types of protons and their neighboring protons. The expected chemical shifts (δ) are influenced by the electronic

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environment of each proton.

Table 1: Predicted ^{1}H NMR Data for **[2-(Benzyloxy)-4-bromophenyl]methanol**

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale
~7.5-7.3	Multiplet	5H	Ar-H (benzyl)	Protons of the unsubstituted benzyl ring.
~7.2	Doublet	1H	Ar-H (H-6)	Aromatic proton ortho to the benzyloxy group.
~7.1	Doublet of doublets	1H	Ar-H (H-5)	Aromatic proton coupled to H-6 and H-3.
~6.9	Doublet	1H	Ar-H (H-3)	Aromatic proton ortho to the hydroxymethyl group.
~5.1	Singlet	2H	O-CH_2-Ph	Benzylic protons of the ether linkage.
~4.7	Singlet	2H	Ar-CH_2-OH	Benzylic protons of the alcohol.
~2.5	Broad Singlet	1H	OH	Labile proton of the hydroxyl group; may exchange with water in the solvent.

The aromatic region of the spectrum is expected to be complex due to the overlapping signals of the two phenyl rings. The protons on the substituted ring will exhibit distinct splitting patterns

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based on their coupling with neighboring protons. The benzylic protons of the ether and alcohol groups are expected to appear as sharp singlets, as they have no adjacent protons to couple with.

Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum reveals the number of unique carbon atoms in the molecule.

Table 2: Predicted ^{13}C NMR Data for **[2-(Benzyloxy)-4-bromophenyl]methanol**

Chemical Shift (δ, ppm)	Assignment	Rationale
~156	Ar-C-O	Aromatic carbon attached to the benzyloxy group, deshielded by oxygen.
~138	Ar-C (ipso, benzyl)	Quaternary carbon of the benzyl ring attached to the oxygen.
~135	Ar-C-CH_2OH	Aromatic carbon bearing the hydroxymethyl group.
~132-127	Ar-CH	Aromatic carbons of both rings.
~122	Ar-C-Br	Aromatic carbon attached to bromine.
~115-112	Ar-CH	Aromatic carbons ortho and para to the benzyloxy group.
~71	O-CH_2-Ph	Benzylic carbon of the ether.
~62	Ar-CH_2-OH	Benzylic carbon of the alcohol.

The chemical shifts are influenced by the electronegativity of the attached atoms and resonance effects within the aromatic rings. The carbons attached to oxygen and bromine will be significantly shifted downfield.

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Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is a powerful tool for identifying the functional groups present in a molecule by detecting the vibrations of chemical bonds.

Experimental Protocol: IR Data Acquisition

The IR spectrum can be obtained using an Attenuated Total Reflectance (ATR) accessory on an FTIR spectrometer, which requires a minimal amount of solid sample.

Step-by-Step Protocol:

- Sample Preparation: Place a small amount of the solid compound directly on the ATR crystal.
- Data Acquisition: Apply pressure to ensure good contact and collect the spectrum.
- Background Correction: A background spectrum of the empty ATR crystal is collected and subtracted from the sample spectrum.

Predicted IR Spectrum

The key vibrational frequencies in the IR spectrum will correspond to the characteristic functional groups of **[2-(Benzyloxy)-4-bromophenyl]methanol**.

Table 3: Predicted IR Absorption Bands

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Wavenumber (cm^{-1})	Intensity	Assignment	Rationale
~3400	Broad, Strong	O-H stretch	Characteristic of the hydroxyl group of the alcohol.
~3100-3000	Medium	Aromatic C-H stretch	Typical for C-H bonds on a benzene ring.
~2900-2800	Medium	Aliphatic C-H stretch	Corresponds to the CH_2 groups.
~1600, ~1480	Medium-Strong	C=C stretch	Aromatic ring skeletal vibrations.
~1250	Strong	C-O stretch (ether)	Asymmetric stretch of the aryl-alkyl ether.
~1050	Strong	C-O stretch (alcohol)	Stretching vibration of the primary alcohol C-O bond.
~1020	Medium	C-Br stretch	Characteristic absorption for an aryl bromide.

The broad O-H stretch is a definitive indicator of the alcohol functional group. The presence of both ether and alcohol C-O stretches, along with aromatic and aliphatic C-H and C=C vibrations, provides strong evidence for the proposed structure.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides the molecular weight of the compound and valuable structural information through the analysis of its fragmentation pattern upon ionization.

Experimental Protocol: MS Data Acquisition

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The mass spectrum would typically be acquired using an Electrospray Ionization (ESI) or Electron Impact (EI) source coupled to a mass analyzer.

Step-by-Step Protocol (ESI):

- Sample Preparation: Dissolve a small amount of the compound in a suitable solvent like methanol or acetonitrile.
- Infusion: Infuse the solution directly into the ESI source.
- Ionization: Apply a high voltage to generate charged droplets, leading to the formation of protonated molecules $[M+H]^+$ or other adducts.
- Mass Analysis: The ions are separated based on their mass-to-charge ratio (m/z).

Predicted Mass Spectrum

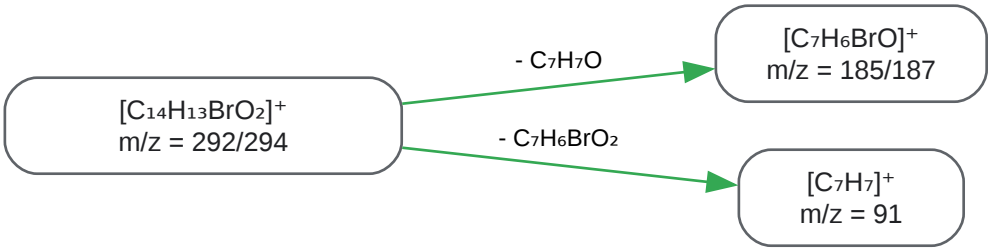
The mass spectrum will show the molecular ion peak and several fragment ions resulting from the cleavage of weaker bonds. The molecular weight of $C_{14}H_{13}BrO_2$ is 292.01 g/mol (for ^{79}Br) and 294.01 g/mol (for ^{81}Br).

Table 4: Predicted Mass Spectrometry Data

m/z	Ion	Rationale
292/294	$[M]^+$	Molecular ion peak, showing the characteristic isotopic pattern for bromine ($^{1:1}$ ratio).
185/187	$[M - C_7H_7O]^+$	Loss of the benzyl group.
91	$[C_7H_7]^+$	Tropylium ion, a very stable fragment from the benzyl group.

The presence of the molecular ion peak with the bromine isotope pattern is a key piece of evidence for the elemental composition. The fragmentation pattern, particularly the loss of the benzyl group to form the stable tropylium ion, further corroborates the structure.

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Figure 2. Key fragmentation pathways for **[2-(Benzyloxy)-4-bromophenyl]methanol**.

Conclusion: A Cohesive Spectroscopic Portrait

The collective analysis of NMR, IR, and MS data provides a comprehensive and self-validating confirmation of the structure of **[2-(Benzyloxy)-4-bromophenyl]methanol**. Each technique offers a unique and complementary piece of the structural puzzle. The ^{1}H and ^{13}C NMR spectra precisely map the carbon and proton framework, IR spectroscopy confirms the presence of the key alcohol and ether functional groups, and mass spectrometry establishes the molecular weight and characteristic fragmentation. This rigorous spectroscopic characterization is an indispensable step, ensuring the quality and identity of this valuable synthetic intermediate for its intended applications in research and development.

References

For further reading and foundational knowledge on the spectroscopic techniques discussed, the following resources are recommended:

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